

Irak4-IN-27 solubility in DMSO and cell media

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Compound of Interest

Compound Name: *Irak4-IN-27*

Cat. No.: *B12386653*

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Application Notes and Protocols: Irak4-IN-27

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility and handling of **Irak4-IN-27**, a potent and selective inhibitor of Interleukin-1 Receptor-Associated Kinase 4 (IRAK4). The provided protocols and data are intended to guide researchers in the effective use of this compound in cell-based assays.

Introduction

Irak4-IN-27 is a powerful inhibitor of IRAK4, a critical kinase in the signaling pathways of Toll-like receptors (TLRs) and interleukin-1 receptors (IL-1Rs).[1] These pathways are integral to the innate immune response, and their dysregulation is implicated in various inflammatory and autoimmune diseases, as well as certain cancers.[1][2] As a selective inhibitor, **Irak4-IN-27** serves as a valuable tool for studying the physiological and pathological roles of IRAK4 and for exploring its therapeutic potential. This document offers guidance on its solubility in DMSO and cell media, along with protocols for its application in experimental settings.

Data Presentation

While specific quantitative solubility data for **Irak4-IN-27** in DMSO and cell media is not publicly available, its successful use in cellular assays at concentrations up to 3 μM indicates sufficient solubility for most in vitro studies.[3] For reference, the following table summarizes the solubility of other commercially available IRAK4 inhibitors in DMSO. This data can provide a general expectation for the solubility of compounds in this class.

Inhibitor Name	DMSO Solubility	Water Solubility	Ethanol Solubility
IRAK-4 protein kinase inhibitor 2	56 mg/mL (198.4 mM)	Insoluble	Insoluble
IRAK4-IN-1	4 mg/mL (11.85 mM)	Insoluble	1 mg/mL
IRAK-1-4 Inhibitor I	8 mg/mL (20.23 mM)	Insoluble	Not Specified
IRAK4 Inhibitor, Compound 26	50 mg/mL	100 µg/ml at pH 7.4	Not Specified

Note: The solubility of a compound can be affected by factors such as the purity of the solvent and the presence of moisture. It is recommended to use fresh, anhydrous DMSO for preparing stock solutions.[\[4\]](#)[\[5\]](#)

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution of Irak4-IN-27 in DMSO

This protocol describes the preparation of a high-concentration stock solution of **Irak4-IN-27** in DMSO, which is a common practice for storing and handling hydrophobic compounds for cell culture experiments.

Materials:

- **Irak4-IN-27** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Bring the vial of **Irak4-IN-27** powder to room temperature before opening to prevent moisture condensation.
- Carefully weigh the desired amount of the compound.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes. Gentle warming (up to 37°C) can also be applied.
- Once the compound is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles.
- Store the stock solutions at -20°C or -80°C for long-term storage.

Protocol 2: Preparation of Working Solutions in Cell Culture Media

This protocol details the dilution of the DMSO stock solution into cell culture media for treating cells in an experiment. The final concentration of DMSO in the media should be kept to a minimum (typically below 0.5%) to avoid solvent-induced cytotoxicity.

Materials:

- Concentrated stock solution of **Irak4-IN-27** in DMSO
- Pre-warmed complete cell culture medium
- Sterile tubes
- Pipettes

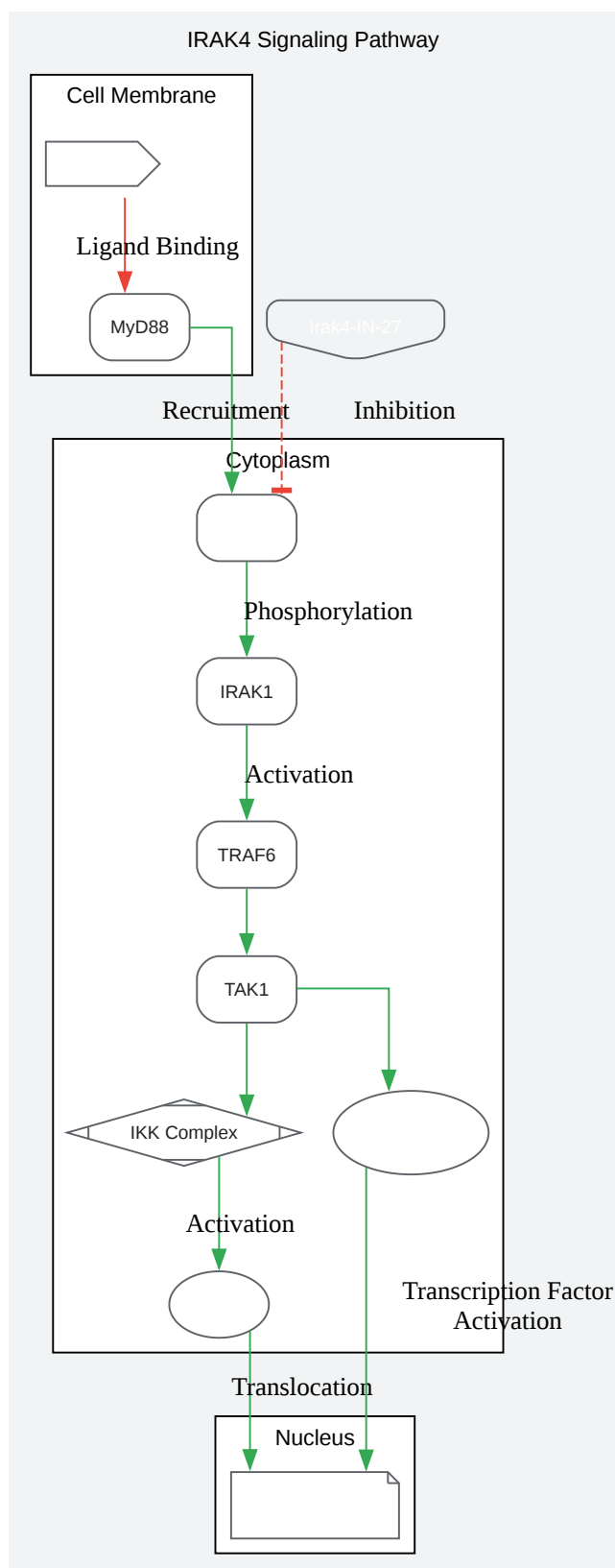
Procedure:

- Thaw a single-use aliquot of the **Irak4-IN-27** DMSO stock solution at room temperature.

- Perform serial dilutions of the stock solution in pre-warmed cell culture medium to achieve the desired final concentrations for your experiment.
- It is recommended to perform a multi-step dilution to ensure accurate final concentrations and to minimize the precipitation of the compound. For example, first, dilute the stock solution 1:100 in media, and then use this intermediate dilution to prepare the final working concentrations.
- Gently mix the working solutions by pipetting or inverting the tubes. Avoid vigorous vortexing, which can cause the compound to precipitate out of the aqueous solution.
- Add the working solutions to your cell cultures immediately after preparation.
- Always include a vehicle control in your experiments, which consists of cell culture medium with the same final concentration of DMSO as the highest concentration of the inhibitor used.

Mandatory Visualizations

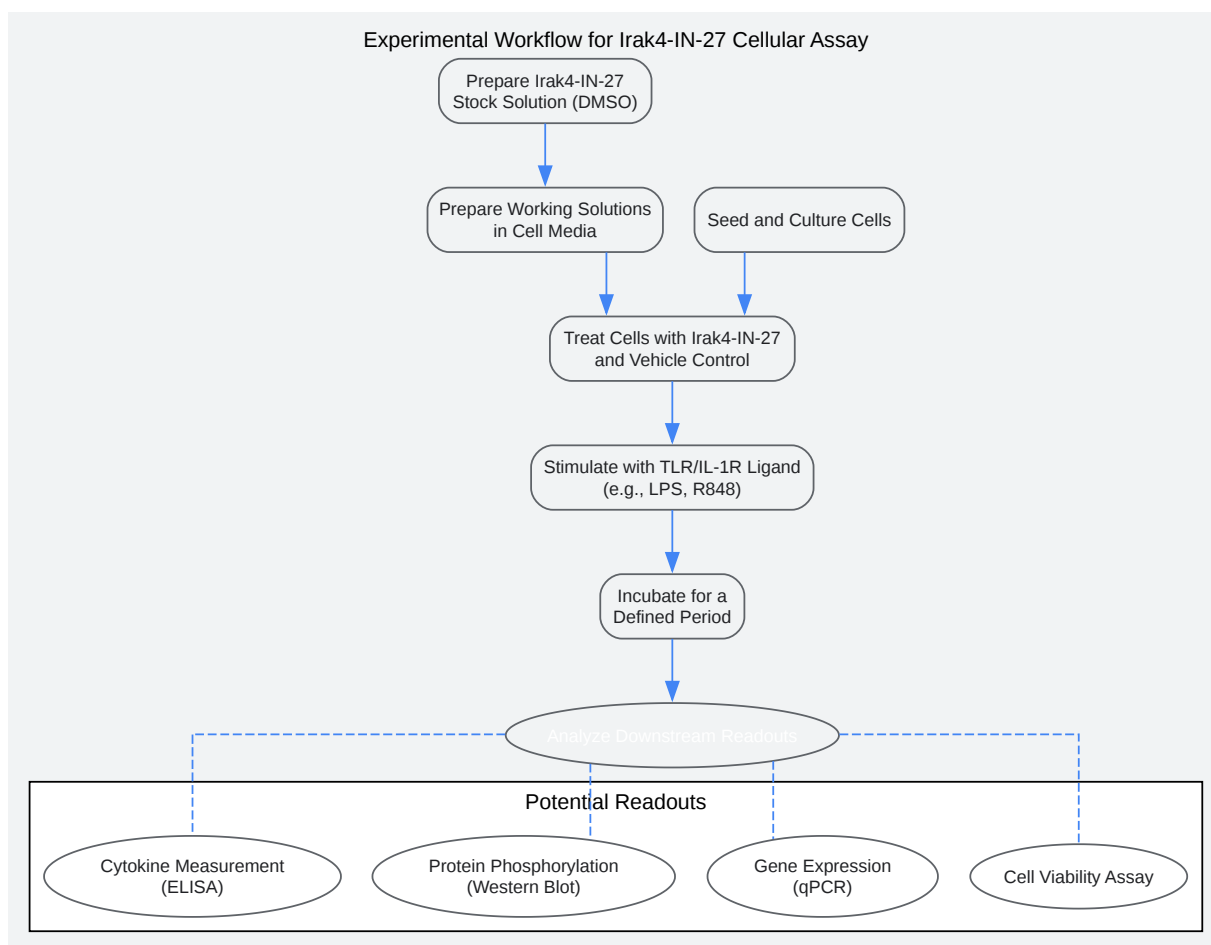
IRAK4 Signaling Pathway



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Caption: A diagram of the IRAK4 signaling cascade.

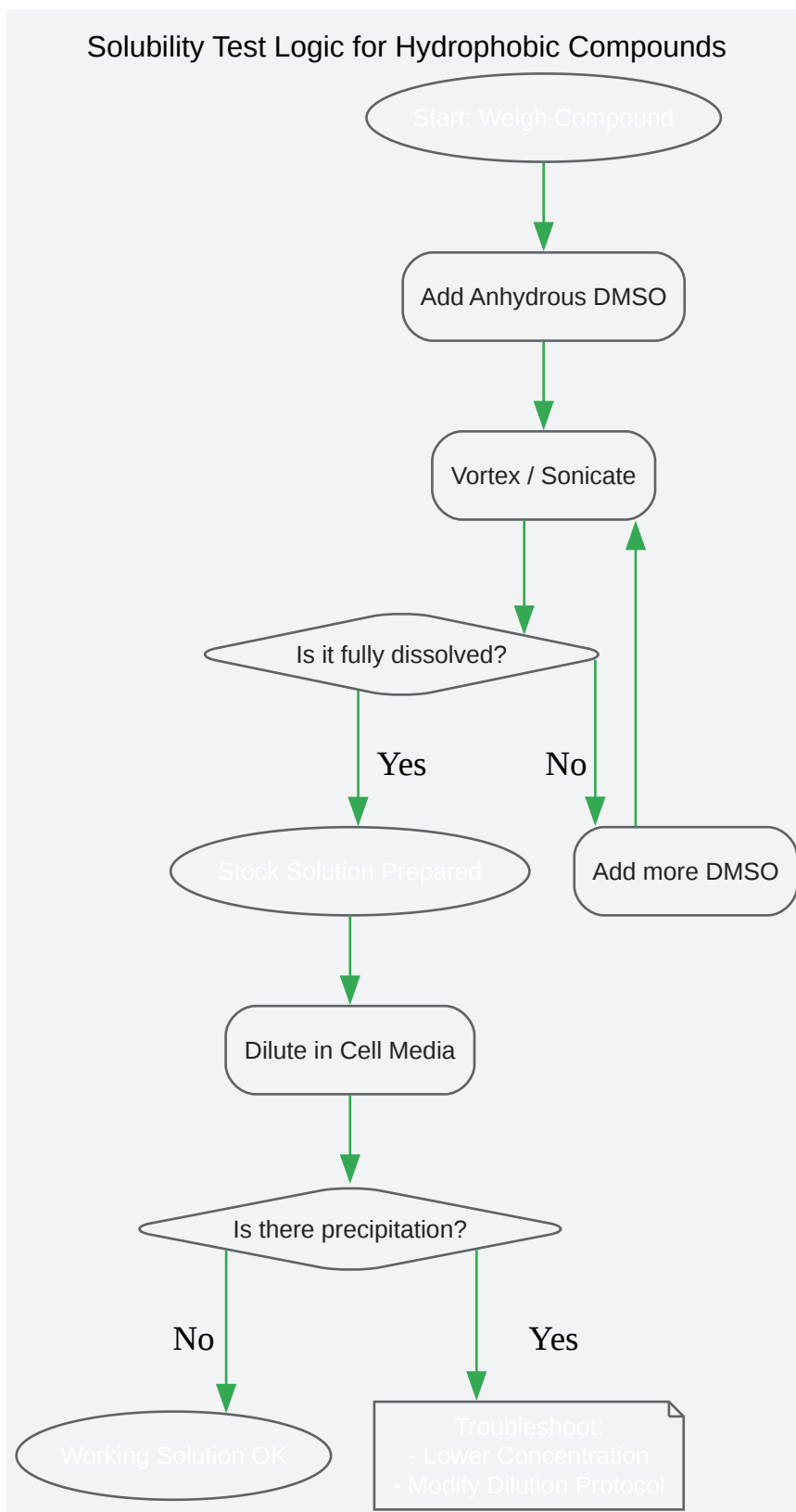
Experimental Workflow for Irak4-IN-27 Cellular Assay



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Caption: A typical workflow for a cell-based assay.

Logical Relationships in a Solubility Test



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Caption: A logical diagram for solubility testing.

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References

- 1. Emerging interleukin-1 receptor-associated kinase 4 (IRAK4) inhibitors or degraders as therapeutic agents for autoimmune diseases and cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. Design of Novel IRAK4 Inhibitors Using Molecular Docking, Dynamics Simulation and 3D-QSAR Studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [medchemexpress.com](https://www.medchemexpress.com/) [[medchemexpress.com](https://www.medchemexpress.com/)]
- 4. [selleckchem.com](https://www.selleckchem.com/) [[selleckchem.com](https://www.selleckchem.com/)]
- 5. [selleckchem.com](https://www.selleckchem.com/) [[selleckchem.com](https://www.selleckchem.com/)]
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